

Norgestrel-d5: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Norgestrel-d5

Cat. No.: B1165208

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Abstract

This technical guide provides an in-depth overview of **Norgestrel-d5**, a deuterated isotopologue of Norgestrel. It is intended for researchers, scientists, and professionals in the field of drug development. This document covers the fundamental physicochemical properties of **Norgestrel-d5**, its mechanism of action as a progestin, and detailed experimental protocols for its quantification in biological matrices. Particular emphasis is placed on its application as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) based bioanalytical methods.

Introduction

Norgestrel is a synthetic progestin widely used in hormonal contraceptives.^[1] Its biological activity is primarily attributed to its levorotatory enantiomer, levonorgestrel. In pharmacokinetic and metabolic studies, the use of stable isotope-labeled internal standards is crucial for achieving accurate and precise quantification of the target analyte. **Norgestrel-d5**, with five deuterium atoms incorporated into its structure, serves as an ideal internal standard for mass spectrometry-based assays of Norgestrel, as it shares near-identical physicochemical properties with the unlabeled drug while being distinguishable by its mass-to-charge ratio.

Physicochemical Properties

A summary of the key physicochemical properties of **Norgestrel-d5** is presented in Table 1.

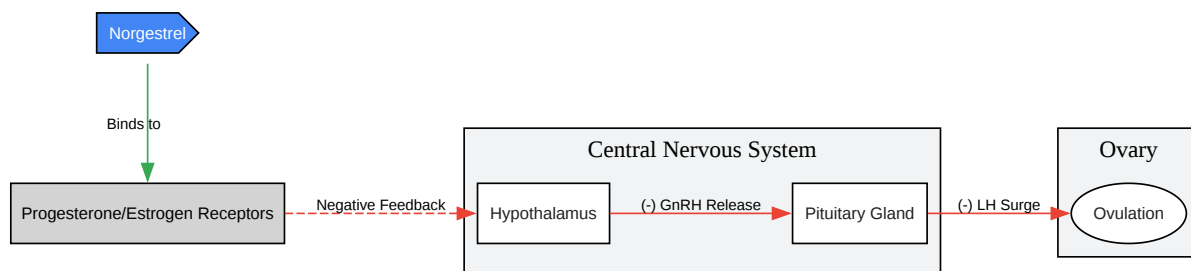
Property	Value	Reference(s)
Chemical Name	(17 α)-(+/)-13-Ethyl-17-hydroxy-18,19-dinorpregn-4-en-20-yn-3-one-d5	
Molecular Formula	C21H23D5O2	
Molecular Weight	317.48 g/mol	
Appearance	White Solid	
Storage Conditions	2-8°C Refrigerator	
Applications	Progestogen; oral contraceptive; stable isotope-labeled internal standard	

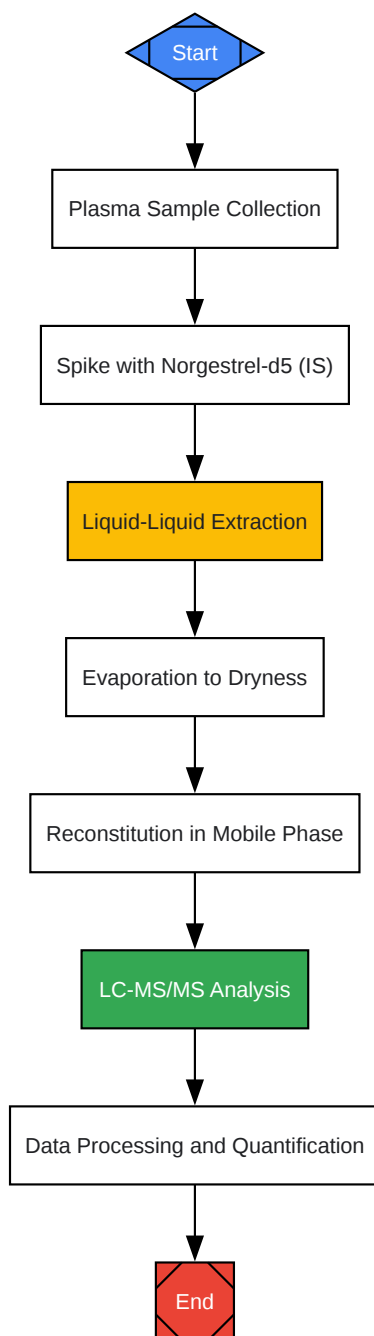
Mechanism of Action

Norgestrel exerts its biological effects primarily by acting as an agonist at progesterone and estrogen receptors.[2] The binding of Norgestrel to these receptors in the hypothalamus and pituitary gland leads to a negative feedback loop, which in turn slows the frequency of Gonadotropin-Releasing Hormone (GnRH) release.[2] This reduction in GnRH subsequently blunts the pre-ovulatory surge of Luteinizing Hormone (LH), a critical step for ovulation.[2] The loss of the LH surge inhibits the release of an egg from the ovary, thereby preventing pregnancy.[2]

Signaling Pathway

The following diagram illustrates the signaling pathway of Norgestrel in preventing ovulation.





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References

- 1. Quantification of 17-desacetyl norgestimate in human plasma by liquid chromatography–tandem mass spectrometry (LC–MS/MS) and its application to bioequivalence study - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Determination of Ethinyl Estradiol and Levonorgestrel in Human Plasma with Prednisone as Internal Standard Using Ultra-performance Liquid Chromatography–Tandem Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
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